

3-Aminobenzothioamide CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Aminobenzothioamide

Cat. No.: B124690

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In-depth Technical Guide to 3-Aminobenzothioamide

For Researchers, Scientists, and Drug Development Professionals

Core Summary

This technical guide provides a comprehensive overview of **3-Aminobenzothioamide**, a key synthetic intermediate in pharmaceutical research and development. The document details its chemical properties, provides a detailed experimental protocol for its synthesis from 3-aminobenzonitrile, and explores its application as a precursor in the synthesis of more complex molecules. Due to a lack of available data, this guide does not cover the direct biological activity or specific signaling pathway involvement of **3-Aminobenzothioamide** itself. Instead, it focuses on its established role as a chemical building block.

Chemical and Physical Properties

3-Aminobenzothioamide, also known as 3-aminobenzenecarbothioamide, is a stable crystalline solid. Below is a summary of its key quantitative data.

Property	Value	Reference
CAS Number	78950-36-4	[1][2]
Molecular Formula	C ₇ H ₈ N ₂ S	[1]
Molecular Weight	152.22 g/mol	[2]
Melting Point	127-131 °C	[3]
Boiling Point (Predicted)	343.4 ± 44.0 °C	[3]
Density (Predicted)	1.286 ± 0.06 g/cm ³	[3]
pKa (Predicted)	12.91 ± 0.29	[3]

Synthesis of 3-Aminobenzothioamide

The synthesis of primary thioamides from the corresponding nitriles is a well-established transformation in organic chemistry. One common and effective method involves the reaction of a nitrile with a source of hydrogen sulfide.

Experimental Protocol: Synthesis from 3-Aminobenzonitrile

This protocol is a representative method for the synthesis of primary thioamides from nitriles using sodium hydrogen sulfide.[4]

Materials:

- 3-Aminobenzonitrile
- Sodium hydrogen sulfide hydrate (NaSH·xH₂O)
- Diethylamine hydrochloride
- N,N-Dimethylformamide (DMF) or a mixture of 1,4-dioxane and water
- Ethyl acetate

- Water

Procedure:

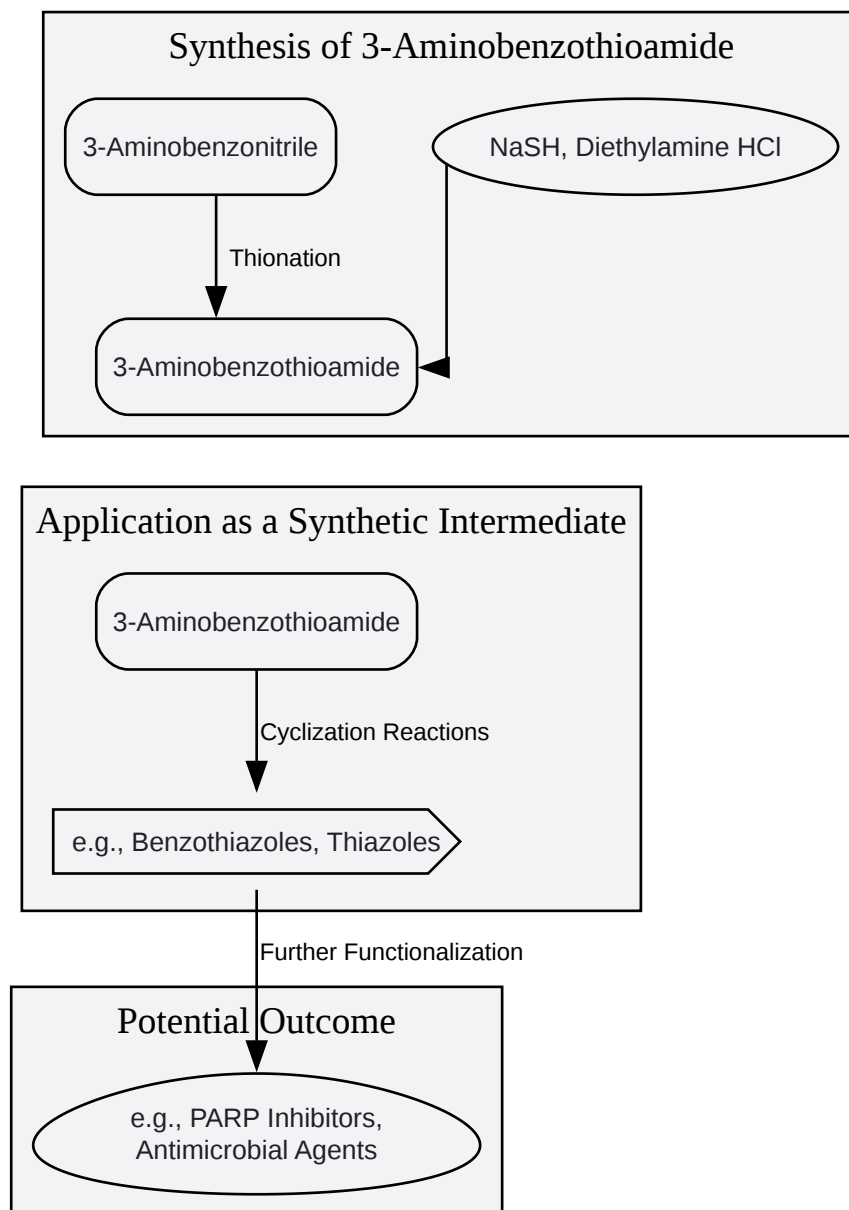
- In a round-bottom flask, dissolve 3-aminobenzonitrile in an appropriate solvent (DMF or a 1,4-dioxane/water mixture).
- Add sodium hydrogen sulfide hydrate and diethylamine hydrochloride to the solution. The use of solid reagents allows for accurate stoichiometric control and avoids the handling of gaseous hydrogen sulfide.[4]
- Heat the reaction mixture gently. The reaction progress should be monitored by thin-layer chromatography (TLC). Aromatic nitriles are typically converted rapidly and in high yield.[4]
- Upon completion of the reaction, the work-up procedure will depend on the solvent used.
 - If DMF is used as the solvent, the product may be isolated by precipitation or extraction.
 - If a water/1,4-dioxane solvent system is used, the product can be isolated via exhaustive extraction with ethyl acetate, which is particularly useful for thioamides with some aqueous solubility.[4]
- The combined organic extracts are then washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude **3-Aminobenzothioamide**.
- The crude product can be further purified by recrystallization or column chromatography.

Applications in Synthesis

3-Aminobenzothioamide serves as a valuable intermediate for the synthesis of various heterocyclic compounds, which are scaffolds of significant interest in medicinal chemistry. The thioamide functional group is a versatile handle for constructing sulfur- and nitrogen-containing rings.

Logical Workflow: Synthesis and Application

The following diagram illustrates the synthesis of **3-Aminobenzothioamide** and its potential use as a building block for more complex molecules.



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Caption: Synthesis of **3-Aminobenzothioamide** and its role as a precursor to bioactive molecules.

Conclusion

3-Aminobenzothioamide is a key chemical intermediate with significant potential in the synthesis of pharmaceutically relevant compounds. While direct biological data on this molecule is scarce, its utility is demonstrated through its role as a precursor to complex heterocyclic structures. The synthetic protocol provided in this guide offers a reliable method for its preparation, enabling further research into its applications in drug discovery and development. Researchers are encouraged to explore the reactivity of **3-Aminobenzothioamide** to unlock new avenues for the synthesis of novel therapeutic agents.

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